Dimethyl Adipate-d4-1: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Dimethyl adipate-d4-1*

Cat. No.: *B15554209*

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CAS Number: 55724-08-8

This technical guide provides an in-depth overview of **Dimethyl adipate-d4-1**, a deuterated stable isotope of Dimethyl adipate, for researchers, scientists, and professionals in drug development. This document outlines its chemical and physical properties, experimental applications, and relevant metabolic context.

Core Data Presentation

Dimethyl adipate-d4-1 is primarily utilized as an internal standard in quantitative analytical methodologies, such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).[1] Its chemical and physical properties are crucial for method development and data interpretation. The following table summarizes the key quantitative data for **Dimethyl adipate-d4-1** and its non-deuterated analogue, Dimethyl adipate.

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Property	Dimethyl adipate-d4-1	Dimethyl adipate
CAS Number	55724-08-8	627-93-0
Molecular Formula	$C_8H_{10}D_4O_4$	$C_8H_{14}O_4$
Molecular Weight	178.22 g/mol	174.19 g/mol
Appearance	Colorless to light yellow liquid	Colorless liquid
Density	~1.0 g/cm³	1.062 g/mL at 20°C
Boiling Point	228.7°C at 760 mmHg	109-110°C at 14 mmHg
Melting Point	Not available	8°C
Flash Point	107.2°C	110°C (closed cup)
Refractive Index	1.423	1.428 at 20°C
LogP	1.03	1.03
Vapor Pressure	0.1 mmHg at 25°C	0.06 mmHg at 20°C

Experimental Protocols: Quantitative Analysis using Deuterated Internal Standards

The use of deuterated compounds as internal standards is a gold standard technique in quantitative mass spectrometry, known as isotope dilution mass spectrometry (IDMS).[2] This method corrects for variations in sample preparation, injection volume, and matrix effects.[1] The following is a generalized protocol for the quantification of an analyte in a biological matrix using **Dimethyl adipate-d4-1** as an internal standard with LC-MS/MS.

2.1. Materials and Reagents

- High-Performance Liquid Chromatography (HPLC) system coupled to a tandem mass spectrometer (e.g., Triple Quadrupole).
- Analytical balance, centrifuge, vortex mixer, and nitrogen evaporation system.
- Analyte reference standard.

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- **Dimethyl adipate-d4-1** (internal standard).
- HPLC-grade solvents (e.g., methanol, acetonitrile, water).
- Formic acid or other appropriate mobile phase modifier.
- Blank biological matrix (e.g., plasma, urine).

2.2. Standard and Sample Preparation

- Stock Solutions: Prepare individual stock solutions of the analyte and **Dimethyl adipate-d4-1** in a suitable solvent (e.g., methanol) at a concentration of 1 mg/mL.
- Working Solutions: Prepare a series of working solutions of the analyte at various concentrations by diluting the stock solution. Prepare a working solution of the internal standard at a fixed concentration.
- Calibration Standards: Create a set of calibration standards by spiking the blank biological matrix with the analyte working solutions to cover the desired concentration range. Add a constant amount of the **Dimethyl adipate-d4-1** working solution to each calibration standard.
- Quality Control (QC) Samples: Prepare at least three levels of QC samples (low, medium, and high concentrations) in the same manner as the calibration standards.
- Sample Preparation: To the unknown samples, add the same constant amount of the **Dimethyl adipate-d4-1** working solution as was added to the calibration standards. Perform sample extraction (e.g., protein precipitation, liquid-liquid extraction, or solid-phase extraction) to remove interferences.

2.3. LC-MS/MS Analysis

- Chromatographic Conditions: Develop a chromatographic method to achieve good separation of the analyte from matrix components. The deuterated internal standard should ideally co-elute with the analyte.

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- Mass Spectrometry Conditions: Optimize the mass spectrometer parameters, including the precursor and product ion masses (Multiple Reaction Monitoring - MRM transitions) and collision energies for both the analyte and **Dimethyl adipate-d4-1**.

- Analysis: Inject the prepared calibration standards, QC samples, and unknown samples into the LC-MS/MS system.

2.4. Data Analysis

- Peak Integration: Integrate the peak areas for the specified MRM transitions of the analyte and the internal standard.

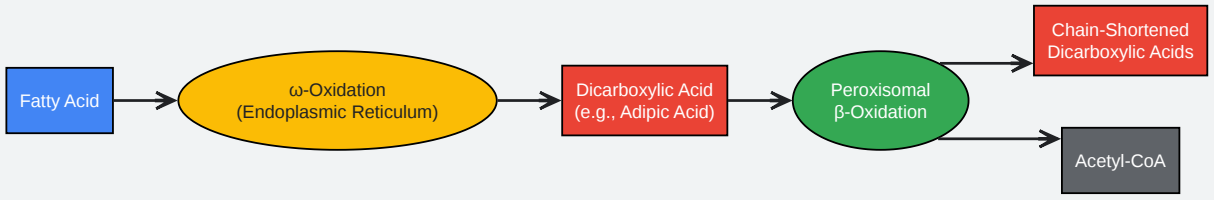
- Calibration Curve: Construct a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the known concentration of the analyte in the calibration standards.

- Quantification: Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios on the calibration curve.

Mandatory Visualizations

Signaling and Metabolic Pathways

While Dimethyl adipate itself is not known to be directly involved in signaling pathways, its parent dicarboxylic acid, adipic acid, is a metabolite in the ω-oxidation and subsequent peroxisomal β-oxidation of fatty acids.[1][2][3][4] This pathway is an alternative to the primary mitochondrial β-oxidation and becomes more significant under conditions of high lipid influx or impaired mitochondrial function.[1][2][3][4]



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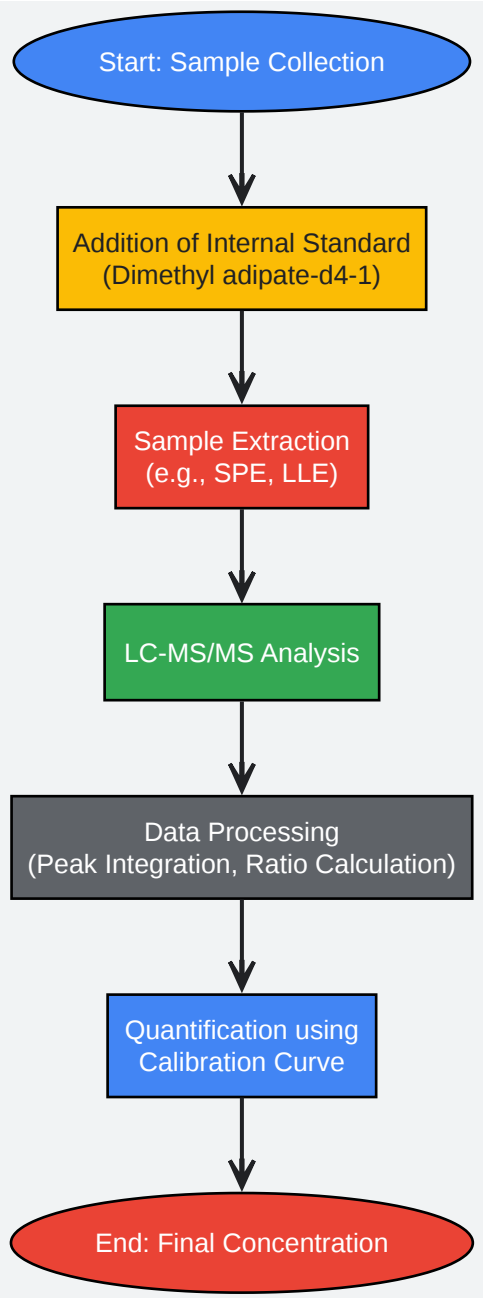
Metabolic context of dicarboxylic acids.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for the quantitative analysis of a target analyte using **Dimethyl adipate-d4-1** as an internal standard.



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Quantitative analysis workflow.

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